

# Application Note and Protocol for the Quantification of AZ7550 using AZ7550-d5

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## Compound of Interest

Compound Name: AZ7550-d5

Cat. No.: B12403811

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## Introduction

AZ7550 is an active metabolite of osimertinib (AZD9291), a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).<sup>[1][2][3]</sup> Osimertinib is a crucial therapeutic agent in the treatment of non-small cell lung cancer (NSCLC) patients with specific EGFR mutations.<sup>[1][4][5]</sup> Monitoring the plasma concentrations of osimertinib and its active metabolites, such as AZ7550, is essential for pharmacokinetic studies, therapeutic drug monitoring, and optimizing patient dosage to mitigate toxicity and enhance efficacy.<sup>[6][7][8]</sup> This document provides a detailed protocol for the quantification of AZ7550 in human plasma using a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with its stable isotope-labeled internal standard (SIL-IS), **AZ7550-d5**. The use of a SIL-IS is the gold standard in quantitative bioanalysis as it accurately corrects for matrix effects and variability during sample preparation and analysis, ensuring high accuracy and precision.<sup>[9][10]</sup>

## Experimental Protocols

### Materials and Reagents

- AZ7550 reference standard
- AZ7550-d5** (Internal Standard)
- Acetonitrile (ACN), HPLC grade

- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ammonium acetate, LC-MS grade
- Ultrapure water
- Human plasma (K2EDTA)

## Instrumentation

- UPLC system (e.g., Waters Acquity, Shimadzu Nexera)
- Tandem mass spectrometer (e.g., Sciex QTRAP, Waters Xevo TQ-S)
- Analytical column: Kinetex EVO C18 (2.1 x 150 mm, 2.6  $\mu$ m) or equivalent C18 column[6]

## Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of AZ7550 and **AZ7550-d5** in methanol.
- Working Solutions:
  - Calibration Curve (CC) and Quality Control (QC) Samples: Prepare serial dilutions of the AZ7550 stock solution in 50% acetonitrile to create working solutions for spiking into plasma to generate calibration curves and QC samples.
  - Internal Standard (IS) Working Solution: Prepare a working solution of **AZ7550-d5** in 50% acetonitrile.

## Sample Preparation: Protein Precipitation

- Thaw plasma samples to room temperature.
- To 50  $\mu$ L of plasma in a microcentrifuge tube, add 5  $\mu$ L of the internal standard working solution (**AZ7550-d5**).

- Add 150  $\mu$ L of acetonitrile (containing the internal standard) to precipitate plasma proteins. [\[11\]](#)
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 x g) for 10 minutes to pellet the precipitated proteins.
- Transfer 10  $\mu$ L of the supernatant for LC-MS/MS analysis. [\[11\]](#)

## LC-MS/MS Conditions

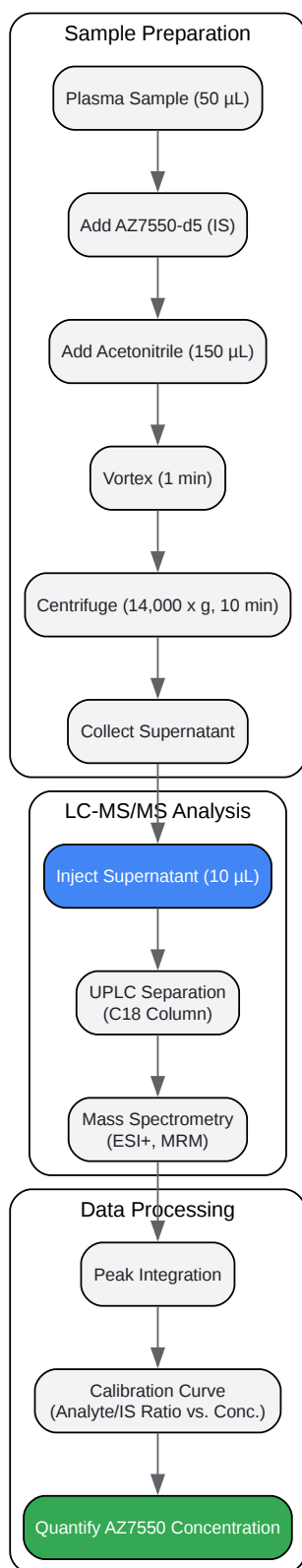
- Column: Kinetex EVO C18 (2.1 x 150 mm, 2.6  $\mu$ m) [\[6\]](#)
- Mobile Phase A: 0.1% formic acid and 10 mM ammonium acetate in water
- Mobile Phase B: Acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 1  $\mu$ L [\[4\]](#)
- Gradient: A typical gradient starts with a low percentage of mobile phase B, ramps up to elute the analytes, and then returns to initial conditions for column re-equilibration.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode [\[6\]](#)
- MRM Transitions: The multiple reaction monitoring (MRM) transitions should be optimized for the specific instrument. A previously reported transition for a similar labeled compound, [\[13C2H3\]-AZ7550](#), was  $m/z = 490.2 \rightarrow 433.1$ . [\[4\]](#) The exact transitions for AZ7550 and **AZ7550-d5** should be determined by direct infusion of the standard solutions.

## Data Presentation

The quantitative performance of the method should be validated according to regulatory guidelines (e.g., FDA, EMA). Key validation parameters from similar assays are summarized below.

Parameter	Typical Value/Range
Calibration Curve Range	1.25 - 3000 ng/mL[6]
Linearity ( $r^2$ )	> 0.99[4]
Lower Limit of Quantification (LLOQ)	1.25 ng/mL[6]
Inter-assay Precision (CV%)	≤ 15%[6]
Inter-assay Accuracy (%)	Within ± 15% of nominal concentration[6]
Matrix Effect	IS-normalized matrix factors < 15%
Recovery	> 94%[11]

## Experimental Workflow Diagram

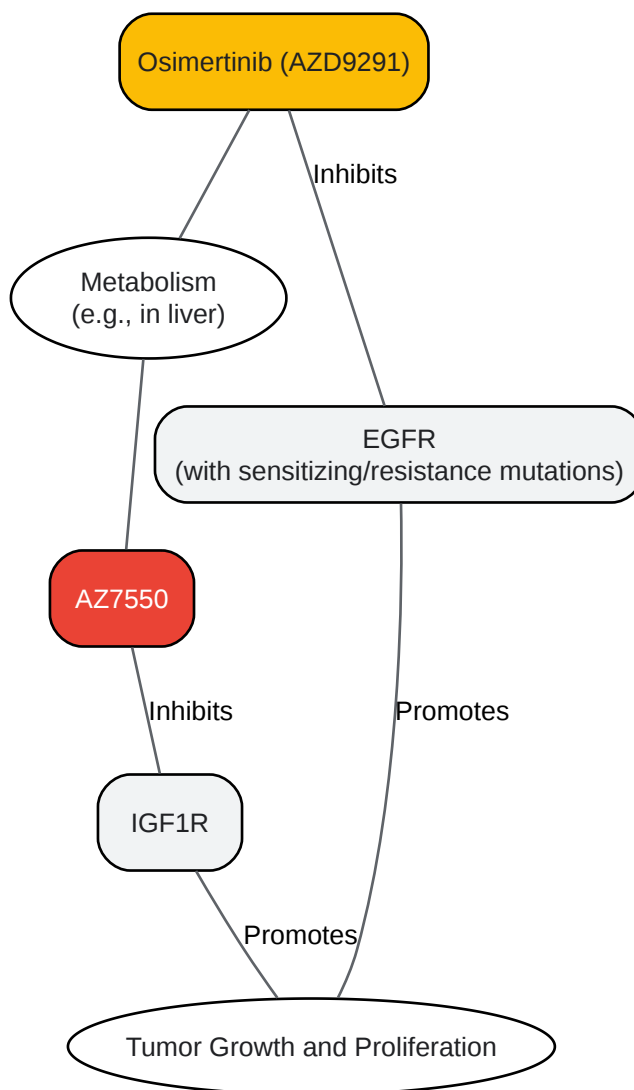


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Caption: Workflow for AZ7550 quantification in plasma.

## Signaling Pathway Context

AZ7550 is an active metabolite of osimertinib, a drug that targets the Epidermal Growth Factor Receptor (EGFR). Specifically, osimertinib is an inhibitor of both EGFR-sensitizing mutations and the T790M resistance mutation.[2] AZ7550 itself has been shown to inhibit the activity of Insulin-like Growth Factor 1 Receptor (IGF1R).[12][13]



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Caption: Simplified pathway of Osimertinib and its metabolite AZ7550.

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